

# "CAS number for 1-ethynylcubane"

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 1-Ethynylcubane

CAS No.: 163332-93-2

Cat. No.: B069322

[Get Quote](#)

Technical Monograph: **1-Ethynylcubane** CAS Registry Number: 163332-93-2[1]

## Executive Summary

**1-Ethynylcubane** (C<sub>10</sub>H<sub>8</sub>) is a high-value pharmacophore and bioisostere used in advanced medicinal chemistry.[2] It represents a "cubic" steric equivalent to phenylacetylene, offering a unique vector for drug design where maintaining sp<sup>3</sup> character is critical for solubility and metabolic stability. This guide outlines its chemical identity, validated synthetic pathways, and handling protocols for research applications.

## Chemical Identity & Physicochemical Profile

Table 1: Technical Specifications

Parameter	Specification
CAS Number	163332-93-2
IUPAC Name	1-Ethynylcubane
Synonyms	Cubanylacetylene; (Cuban-1-yl)ethyne
Molecular Formula	C <sub>10</sub> H <sub>8</sub>
Molecular Weight	128.17 g/mol
SMILES	C#CC12C3C4C5C3C2C5C41
Appearance	Off-white to pale yellow solid (Low melting point)
Predicted LogP	~1.99 (Lipophilic)
UN Classification	UN 1325 (Flammable Solid, Organic, n.o.s.)

Structural Insight: Unlike the planar benzene ring (sp<sup>2</sup> hybridized), the cubane core (sp<sup>3</sup>) is a rigid, hyper-strained cage. The attachment of an ethynyl group at the C1 position provides a linear "exit vector" similar to para-substituted benzenes but with a significantly different electronic profile and smaller hydrodynamic volume.

## Synthetic Methodology

As a Senior Application Scientist, I recommend the Seyferth-Gilbert Homologation route starting from cubane-1-carbaldehyde. This method avoids the harsh conditions of traditional elimination reactions that might compromise the strained cubane cage.

### Core Pathway: Aldehyde Homologation

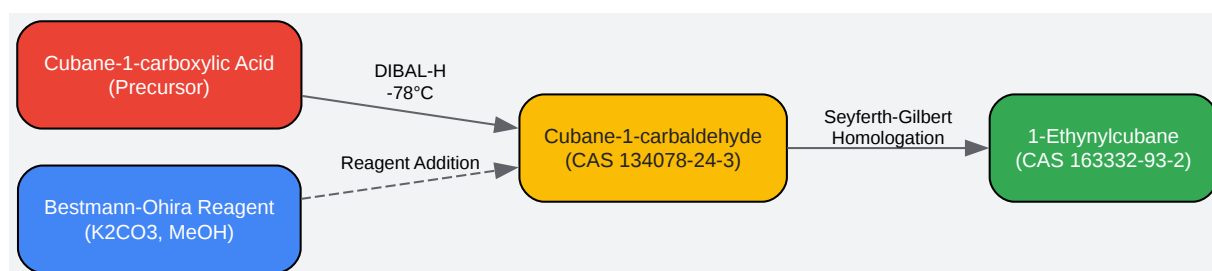
This protocol converts the aldehyde directly to the terminal alkyne using the Bestmann-Ohira reagent.

Step-by-Step Protocol:

- Precursor Preparation:
  - Starting Material: Cubane-1-carbaldehyde (CAS 134078-24-3).[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Note: If starting from Cubane-1-carboxylic acid, reduce using DIBAL-H at  $-78^{\circ}\text{C}$  to prevent over-reduction to the alcohol.
- Reagent Setup (Bestmann-Ohira):
  - Dissolve dimethyl (1-diazo-2-oxopropyl)phosphonate (Bestmann-Ohira reagent) in anhydrous methanol/THF (1:1 v/v).
  - Add Potassium Carbonate ( $\text{K}_2\text{CO}_3$ ) as the base.
- Reaction Execution:
  - Addition: Add the cubane-1-carbaldehyde solution dropwise to the basic phosphonate mixture at  $0^{\circ}\text{C}$  under Argon.
  - Kinetics: Allow to warm to Room Temperature (RT) and stir for 4–12 hours. The reaction is driven by the formation of a vinyl diazo intermediate which undergoes rapid elimination of nitrogen to form the alkyne.
- Workup & Purification:
  - Quench: Dilute with diethyl ether and wash with saturated  $\text{NaHCO}_3$ .
  - Isolation: Dry organic layer over  $\text{MgSO}_4$  and concentrate carefully (product is volatile).
  - Purification: Flash chromatography on silica gel (Hexanes/EtOAc gradient). **1-Ethynylcubane** elutes early due to high lipophilicity.

## Visual Synthesis Workflow



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway from acid precursor to terminal alkyne via homologation.

## Applications in Drug Discovery (Bioisosterism)

**1-Ethynylcubane** serves as a bioisostere for phenylacetylene.

- **Metabolic Stability:** The cubane cage is resistant to oxidative metabolism (P450) compared to the benzene ring, potentially extending the half-life of the drug candidate.
- **Vector Alignment:** The C1-C4 axis of cubane (approx 2.72 Å) mimics the para-substitution distance of benzene (approx 2.79 Å), allowing the ethynyl group to engage target pockets with high geometric fidelity but reduced pi-stacking interactions.
- **Click Chemistry:** The terminal alkyne is a prime handle for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), enabling the rapid conjugation of the cubane motif into larger libraries.

## Handling & Safety Protocols

Warning: Cubane derivatives possess high strain energy (~166 kcal/mol). While kinetically stable, they can decompose violently under shock or rapid heating.

- **Storage:** Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- **Hazards:**
  - **Flammability:** Classified as a Flammable Solid (UN 1325).
  - **Reactivity:** Avoid contact with strong oxidizing agents and heavy metals (Ag, Cu) in basic conditions, which can form explosive metal acetylides.
- **Disposal:** Do not concentrate to dryness if peroxides are suspected. Dispose of via high-temperature incineration.

## References

- EnamineStore.**1-ethynylcubane** Product Page (CAS 163332-93-2).[1] Retrieved from
- Eaton, P. E. Cubane: Ausgangsverbindungen für die Chemie der 90er Jahre und des nächsten Jahrhunderts. *Angewandte Chemie*, 1992.
- Chalmers, B. A., et al. Validating Eaton's Hypothesis: Cubane as a Benzene Bioisostere. *Angewandte Chemie Int. Ed.*, 2016.
- Müller, S., et al. Bestmann-Ohira Reagent for the Conversion of Aldehydes to Alkynes. *Synlett*, 1996. (Methodology Reference).
- PubChem. Cubane-1-carbaldehyde (CAS 134078-24-3).[3] Retrieved from

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 931-48-6|Ethynylcyclohexane|BLD Pharm \[bldpharm.com\]](#)
- [2. EnamineStore \[enaminestore.com\]](#)
- [3. Cubane-1-carbaldehyde | C9H8O | CID 14933537 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 134078-24-3|Cubane-1-carbaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [5. CUBANE-1-CARBALDEHYDE | 134078-24-3 \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. ["CAS number for 1-ethynylcubane"]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b069322#cas-number-for-1-ethynylcubane>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)